

# An In-depth Technical Guide to 6-TAMRA Cadaverine for Protein Conjugation

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## Compound of Interest

Compound Name: 6-TAMRA cadaverine

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This guide provides a comprehensive overview of 6-carboxytetramethylrhodamine (6-TAMRA) cadaverine, a versatile fluorescent probe for protein conjugation. It covers the fundamental properties of the molecule, detailed conjugation chemistries, experimental protocols, and key applications in research and development.

## Core Properties of 6-TAMRA Cadaverine

**6-TAMRA cadaverine** is a purified, single-isomer fluorescent dye that belongs to the rhodamine family.<sup>[1][2]</sup> It consists of the 6-TAMRA fluorophore attached to a cadaverine (a five-carbon diamine) linker, which presents a terminal primary amine. This primary amine is the key functional group for conjugation reactions. The molecule is known for its bright orange fluorescence and is commonly used as a building block for creating fluorescently labeled bioconjugates.<sup>[1][3]</sup>

The quantitative properties of **6-TAMRA cadaverine** are summarized below.

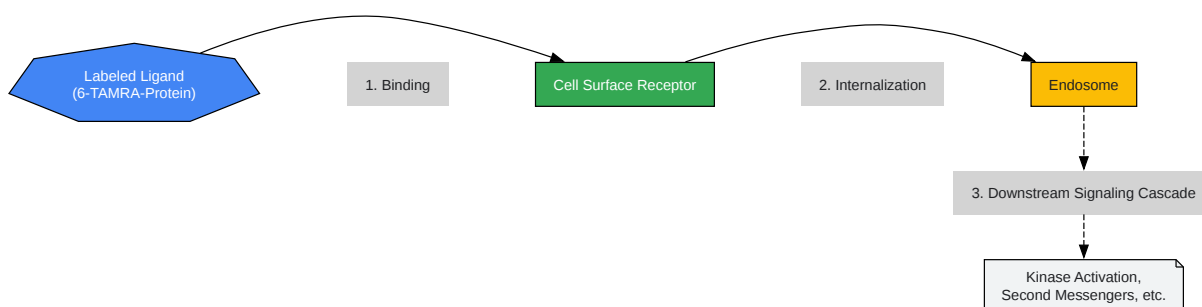
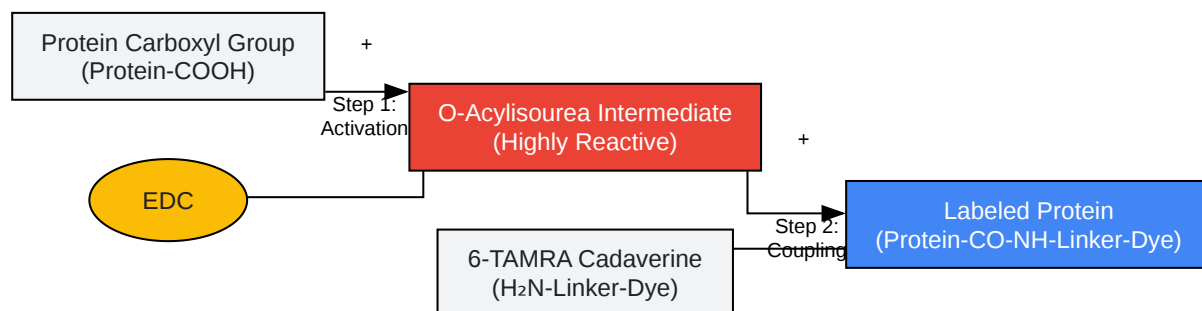
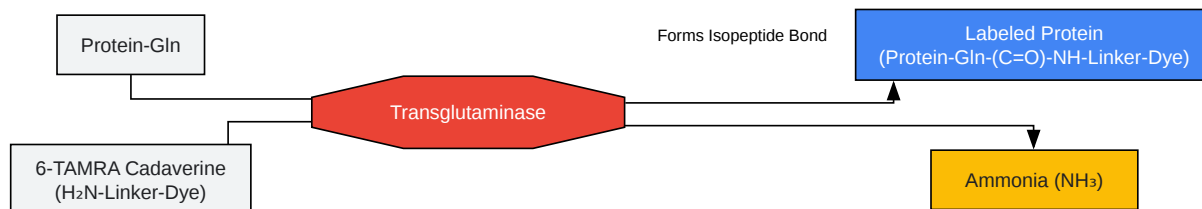
Property	Value	Reference(s)
Molecular Weight	742.66 g/mol	[3][4]
Appearance	Solid	[3]
Solubility	DMSO, DMF	[3][5]
Excitation Wavelength ( $\lambda_{ex}$ )	~552 nm	[3][4]
Emission Wavelength ( $\lambda_{em}$ )	~578 nm	[3][4]
Extinction Coefficient ( $\epsilon$ )	90,000 cm <sup>-1</sup> M <sup>-1</sup>	[4][6]
Storage Conditions	Freeze (<-15 °C), Minimize light exposure	[3][4]

## Principles of Protein Conjugation

The terminal primary amine on the cadaverine linker allows for several covalent labeling strategies. The two most common methods for conjugating **6-TAMRA cadaverine** to proteins are transglutaminase-mediated labeling and carbodiimide-mediated coupling.

### Transglutaminase-Mediated Labeling

This enzymatic method offers highly specific protein modification. Microbial transglutaminase (mTG) catalyzes the formation of a stable isopeptide bond between the  $\gamma$ -carboxamide group of a protein's glutamine residue and the primary amine of **6-TAMRA cadaverine**.[\[1\]](#)[\[2\]](#)[\[3\]](#) This reaction is highly efficient and specific, making it a preferred method for labeling proteins that contain accessible glutamine residues.



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